

4-(Methylthio)benzenesulfonyl chloride

molecular weight and formula

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Compound of Interest

Compound Name: 4-(Methylthio)benzenesulfonyl
chloride

Cat. No.: B185800

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An In-depth Technical Guide to **4-(Methylthio)benzenesulfonyl Chloride**: Core Molecular Data

This guide provides essential physicochemical properties of **4-(Methylthio)benzenesulfonyl chloride**, a compound of interest for researchers, scientists, and drug development professionals. The data presented is derived from standard chemical reference databases.

Core Molecular Information

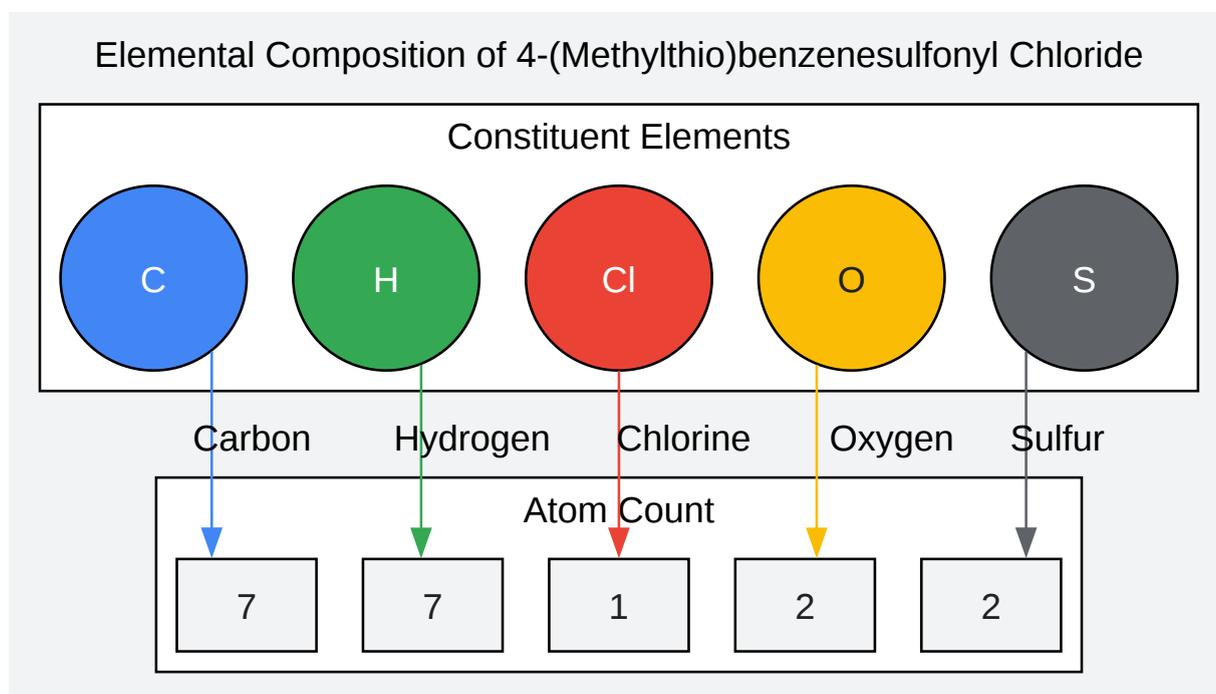
The fundamental molecular characteristics of **4-(Methylthio)benzenesulfonyl chloride** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and chemical synthesis.

Parameter	Value
Molecular Formula	C ₇ H ₇ ClO ₂ S ₂ [1][2][3][4][5][6]
Molecular Weight	222.71 g/mol [3][4][5]
Alternate Molecular Weight	222.7 g/mol [1][2]

Note: The slight variation in molecular weight values is due to differences in the precision of atomic weights used in the calculations by different sources.

Elemental Composition and Connectivity

The molecular formula defines the elemental makeup of **4-(Methylthio)benzenesulfonyl chloride**. The following diagram illustrates the constituent elements and their counts within the molecule, providing a foundational understanding of its composition.



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Caption: Elemental composition of **4-(Methylthio)benzenesulfonyl chloride**.

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References

- 1. appretech.com [appretech.com]
- 2. 4-(Methylthio)benzenesulfonyl chloride | 1129-25-5 | Benchchem [benchchem.com]
- 3. chemscene.com [chemscene.com]

- 4. 4-(Methylthio)benzenesulfonyl chloride [oakwoodchemical.com]
- 5. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 6. parchem.com [parchem.com]
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